

Ac-YEVD-AMC solubility and stability issues

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Compound of Interest

Compound Name: Ac-YEVD-AMC

Cat. No.: B12367793

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Technical Support Center: Ac-YEVD-AMC

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the fluorogenic caspase-1 substrate, **Ac-YEVD-AMC**.

Frequently Asked Questions (FAQs)

Q1: What is Ac-YEVD-AMC and what is its primary application?

Ac-YEVD-AMC (Acet-Tyr-Glu-Val-Asp-AMC) is a fluorogenic substrate for caspase-1 (ICE). Caspase-1 is a cysteine protease involved in inflammatory responses and apoptosis.[1] In the presence of active caspase-1, the substrate is cleaved, releasing the fluorescent 7-amino-4-methylcoumarin (AMC) group. The amount of fluorescence is proportional to the caspase-1 activity in the sample. Activity is quantified by measuring the fluorescence of free AMC, which has an excitation wavelength of 360-380 nm and an emission wavelength of 440-460 nm.[1]

Q2: I am having trouble dissolving the **Ac-YEVD-AMC** powder. What are the recommended solvents and procedures?

Ac-YEVD-AMC is soluble in Dimethyl Sulfoxide (DMSO). One supplier suggests a solubility of up to 100 mg/mL in DMSO.[2] However, achieving this concentration may require sonication.[2] It is also crucial to use a fresh, anhydrous grade of DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the product.[2]



Q3: My **Ac-YEVD-AMC** solution appears to have precipitated after storage. What could be the cause and how can I prevent this?

Precipitation of **Ac-YEVD-AMC** from a DMSO stock solution can occur for several reasons:

- Improper Storage: Storing the solution at temperatures higher than recommended can lead to degradation and precipitation.
- Freeze-Thaw Cycles: Repeatedly freezing and thawing the stock solution can decrease its stability. It is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid this.
- Moisture Contamination: DMSO is hygroscopic. If the vial is not properly sealed, it can
 absorb moisture from the air, which can reduce the solubility of Ac-YEVD-AMC and cause it
 to precipitate. Always use tightly sealed vials.

To redissolve any precipitate, you can gently warm the solution to 37°C and vortex it. If the precipitate does not dissolve, it may be a sign of degradation, and it is recommended to use a fresh vial.

Troubleshooting Guides Solubility Issues



Problem	Possible Cause	Solution	
Ac-YEVD-AMC powder will not dissolve in DMSO.	1. Hygroscopic DMSO: The DMSO used may have absorbed water, reducing its solvating power for Ac-YEVD-AMC.[2]2. Insufficient Sonication: The compound may require mechanical assistance to fully dissolve at high concentrations.[2]	1. Use fresh, anhydrous (or low water content) DMSO.[2]2. Briefly sonicate the solution in a water bath.	
Precipitate forms in the stock solution upon storage.	1. Moisture absorption: The vial may not be properly sealed, allowing atmospheric moisture to enter.[2]2. Storage temperature is too high.	1. Ensure the vial cap is tightly sealed. Store in a desiccator if possible.2. Store the DMSO stock solution at -20°C or -80°C.[2]	

Stability Issues

Problem	Possible Cause	Solution	
High background fluorescence in the assay.	1. Substrate degradation: The Ac-YEVD-AMC may have degraded, leading to spontaneous release of AMC.2. Light exposure: The fluorogenic substrate is light-sensitive.	1. Prepare fresh stock solutions. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.2. Protect the substrate and assay plates from light.	
Loss of signal or inconsistent results.	1. Improper storage of stock solution: Storing at -20°C is suitable for short-term (up to 1 month), while -80°C is recommended for long-term storage (up to 6 months).[2]2. Repeated freeze-thaw cycles.	1. Adhere to the recommended storage temperatures and durations.[2]2. Aliquot the stock solution into single-use volumes.	



Data Presentation

Ac-YEVD-AMC Solubility

Solvent	Concentration	Notes
DMSO	100 mg/mL (138.17 mM)	Requires sonication; use of fresh, non-hygroscopic DMSO is critical.[2]

Ac-YEVD-AMC Storage and Stability

Form	Storage Temperature	Duration	Notes
Powder	-20°C	1 year	Sealed, away from moisture.[2]
-80°C	2 years	Sealed, away from moisture.[2]	
In Solvent (DMSO)	-20°C	1 month	Sealed, away from moisture.[2]
-80°C	6 months	Sealed, away from moisture.[2]	

Experimental Protocols Preparation of Ac-YEVD-AMC Stock Solution

- Equilibrate the vial of Ac-YEVD-AMC powder to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution).
- Vortex the vial to mix.
- If necessary, sonicate the solution in a water bath for short intervals until the powder is completely dissolved.



- Aliquot the stock solution into smaller, single-use volumes in tightly sealed, light-protecting tubes.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

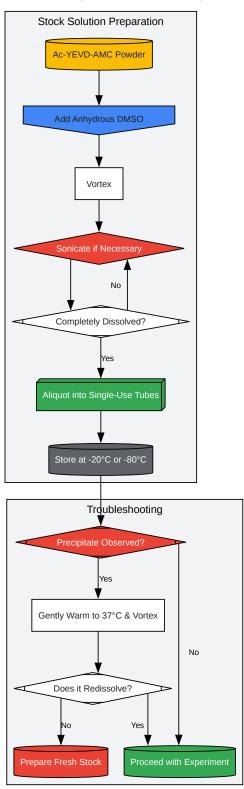
General Caspase-1 Activity Assay Protocol

- Prepare Assay Buffer: A typical assay buffer consists of 20 mM HEPES (pH 7.5), 10% glycerol, and 2 mM DTT. Prepare this fresh before use.
- Prepare Cell Lysates: Lyse cells (e.g., 2-10 million cells/ml) using a suitable lysis buffer on ice.
- Set up the Assay: In a 96-well black plate suitable for fluorescence assays, add the following to each well:
 - Cell lysate
 - Assay Buffer
 - Ac-YEVD-AMC substrate (final concentration typically in the μM range)
- Incubate: Incubate the plate at 37°C, protected from light.
- Measure Fluorescence: Read the fluorescence intensity at regular intervals using a fluorescence plate reader with an excitation wavelength of 360-380 nm and an emission wavelength of 440-460 nm.

Visualizations



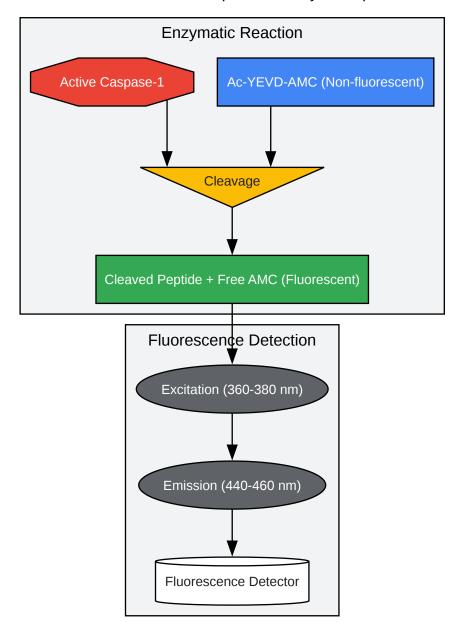
Troubleshooting Ac-YEVD-AMC Solubility Issues



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Caption: Workflow for preparing and troubleshooting Ac-YEVD-AMC stock solutions.





Ac-YEVD-AMC Caspase-1 Assay Principle

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Caption: Principle of caspase-1 activity detection using **Ac-YEVD-AMC**.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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